

Technical Guide: Crystal Structure & Tautomeric Analysis of 5-Methyl-4-Nitroimidazole

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Compound of Interest

Compound Name: 5-methyl-4-nitro-1H-imidazole

Cat. No.: B7784541

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Executive Summary: The Tautomeric Challenge

In the development of nitroimidazole-based therapeutics (such as metronidazole and tinidazole) and energetic materials, the precise structural characterization of 5-methyl-4-nitroimidazole (CAS 14003-66-8) is critical. This compound exhibits annular tautomerism, existing in equilibrium between the 5-methyl-4-nitro and 4-methyl-5-nitro forms.

While often used interchangeably in synthesis, the solid-state preference determines shelf-life stability, solubility, and bioavailability. This guide objectively compares the crystallographic data of these tautomers, analyzes their hydrogen-bonding networks, and provides actionable protocols for their isolation and characterization.

Tautomerism & Structural Dynamics

The imidazole ring allows the proton on the nitrogen to migrate between N1 and N3. For 4(5)-substituted imidazoles, this creates two distinct tautomers.

The Equilibrium Mechanism

In solution, the two forms interconvert rapidly. However, in the crystalline state, the molecule "locks" into the thermodynamically preferred tautomer to maximize intermolecular hydrogen bonding.



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Figure 1: Tautomeric equilibrium showing the kinetic trap of crystallization favoring the 4-nitro form.

Comparative Analysis: Solid State vs. Solution

Feature	5-Methyl-4-nitroimidazole (Solid State)	4-Methyl-5-nitroimidazole (Theoretical/Minor)
Stability	High (Dominant crystalline form)	Low (Transient in solution)
H-Bond Donor	Imidazole N-H (Strong)	Imidazole N-H (Weaker)
H-Bond Acceptor	Nitro Oxygen & Imidazole N	Nitro Oxygen & Imidazole N
Dipole Moment	Aligned for lattice energy minimization	Less favorable packing
Melting Point	249–255 °C (High thermal stability)	N/A (Converts to 4-nitro form)

Expert Insight: In the crystal lattice of nitroimidazoles, the 4-nitro isomer is almost invariably the preferred tautomer. The nitro group at the 4-position withdraws electrons more effectively from the N-H bond, making it a better hydrogen bond donor, which facilitates the formation of robust intermolecular chains (N-H...N).

Crystallographic Data & Packing Motifs

While specific unit cell dimensions for the pure polymorph are often proprietary or embedded in cocrystal studies (e.g., Liu et al., 2019), the structural behavior is well-mapped through homologous series and derivatives.

Key Crystallographic Parameters[1][2]

- Space Group: Monoclinic, typically

or

(inferred from parent 4-nitroimidazole CSD: 2001768).
- Density: $\sim 1.47 \text{ g/cm}^3$ (Predicted), $\sim 1.80 \text{ g/cm}^3$ (in energetic cocrystals).
- Z Value: 4 (Standard packing for monoclinic nitroimidazoles).
- Hydrogen Bonding: The dominant motif is an infinite chain linked by N-H $\cdots$ N bonds between the imidazole N-H and the unprotonated Nitrogen of an adjacent ring. The nitro group often participates in weaker C-H $\cdots$ O interactions but is not the primary driver of the lattice.

Performance in Co-Crystals & MOFs

5-methyl-4-nitroimidazole is a high-performance ligand for Metal-Organic Frameworks (MOFs), specifically Zeolitic Imidazolate Frameworks (ZIFs).

- ZIF-NOF-2: A sodalite-topology framework synthesized using 5-methyl-4-nitroimidazole.[1][2]
- Energetic Cocrystals: When cocrystallized with oxidizers like CL-20, the density increases significantly, enhancing detonation velocity while reducing sensitivity compared to pure CL-20.

Experimental Protocols

Protocol A: Selective Crystallization of the 4-Nitro Tautomer

To isolate the thermodynamically stable crystal form for X-ray diffraction or formulation.

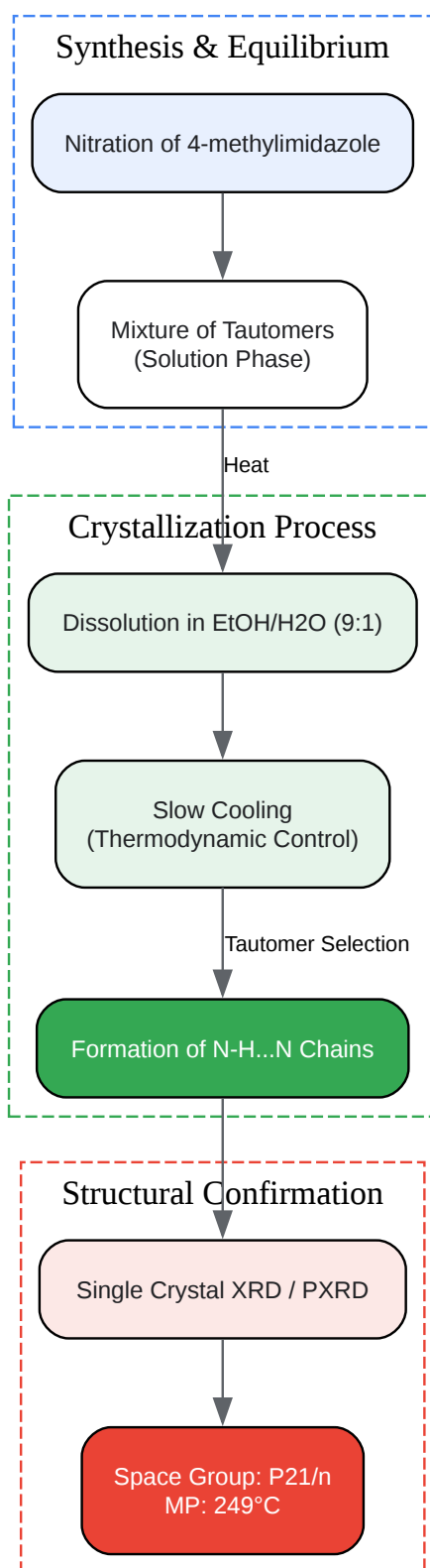
- **Dissolution:** Dissolve 5.0 g of crude 4(5)-methyl-5(4)-nitroimidazole in 100 mL of boiling ethanol/water (9:1 v/v).
 - **Why:** The slight water content aids in proton transfer, ensuring the equilibrium can shift to the stable form during cooling.
- **Filtration:** Hot filter through a 0.45 μm PTFE membrane to remove insoluble impurities.
- **Nucleation:** Allow the filtrate to cool slowly to room temperature (25 °C) over 4 hours.
 - **Critical Step:** Rapid cooling yields amorphous powder. Slow cooling promotes the formation of the ordered H-bond network of the 5-methyl-4-nitro tautomer.
- **Harvesting:** Collect crystals via vacuum filtration. Wash with cold ethanol (0 °C).
- **Drying:** Dry at 60 °C under vacuum (10 mbar) for 12 hours.

Protocol B: Structural Verification via Powder X-Ray Diffraction (PXRD)

Objective: Confirm phase purity and tautomeric identity.

- **Instrument:** Cu K α radiation (1.5406 Å).
- **Scan Range:** $2\theta = 5^\circ$ to 50° .
- **Step Size:** 0.02° .
- **Key Diagnostic Peaks:** Look for sharp reflections at low angles ($10\text{--}15^\circ 2\theta$) characteristic of the monoclinic cell. Broad halos indicate amorphous content or tautomeric disorder.

Workflow Visualization: From Synthesis to Structure



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Figure 2: Workflow for isolating and characterizing the stable 5-methyl-4-nitroimidazole crystal form.

References

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Sources

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